

Physical properties of 3-Bromo-2-isopropoxy-5-formylphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Bromo-2-isopropoxy-5-formylphenylboronic acid*

Cat. No.: *B1284307*

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An In-depth Technical Guide on the Physical Properties of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid**

This technical guide provides a comprehensive overview of the known physical and chemical properties of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid**, a valuable building block in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Chemical Identity and Structure

3-Bromo-2-isopropoxy-5-formylphenylboronic acid is an organic compound featuring a phenylboronic acid core with bromo, isopropoxy, and formyl functional groups. These groups impart specific reactivity and properties to the molecule, making it a versatile reagent in cross-coupling reactions and other synthetic transformations.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1072951-86-0[1][2][3]
Molecular Formula	C ₁₀ H ₁₂ BBrO ₄
Molecular Weight	286.91 g/mol
InChI	1S/C10H12BBrO4/c1-6(2)16-10-8(11(14)15)3-7(5-13)4-9(10)12/h3-6,14-15H,1-2H3
InChI Key	JDRHFOMNQEZJZ-UHFFFAOYSA-N
SMILES String	CC(C)Oc1c(Br)cc(C=O)cc1B(O)O

Physicochemical Properties

The physical properties of a compound are critical for determining its handling, storage, and application in experimental settings.

Table 2: Physical Properties of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid**

Property	Value
Physical Form	Powder
Melting Point	105-109 °C
Flash Point	Not applicable
Storage Temperature	2-8°C

It is noted that the compound may contain varying amounts of its anhydride form.

Experimental Protocols

While specific experimental protocols for the characterization of this particular compound are not detailed in the public literature, standard analytical techniques are employed to determine the properties listed above.

Melting Point Determination

The melting point of a solid compound is a key indicator of its purity and is typically determined using a melting point apparatus.

Methodology:

- A small, dry sample of the crystalline powder is packed into a capillary tube.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point.

Purity Assessment

The purity of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid** is often stated as a percentage (e.g., 95%).^[2] This is typically determined by chromatographic methods such as High-Performance Liquid Chromatography (HPLC) or by spectroscopic methods like Nuclear Magnetic Resonance (NMR) spectroscopy.

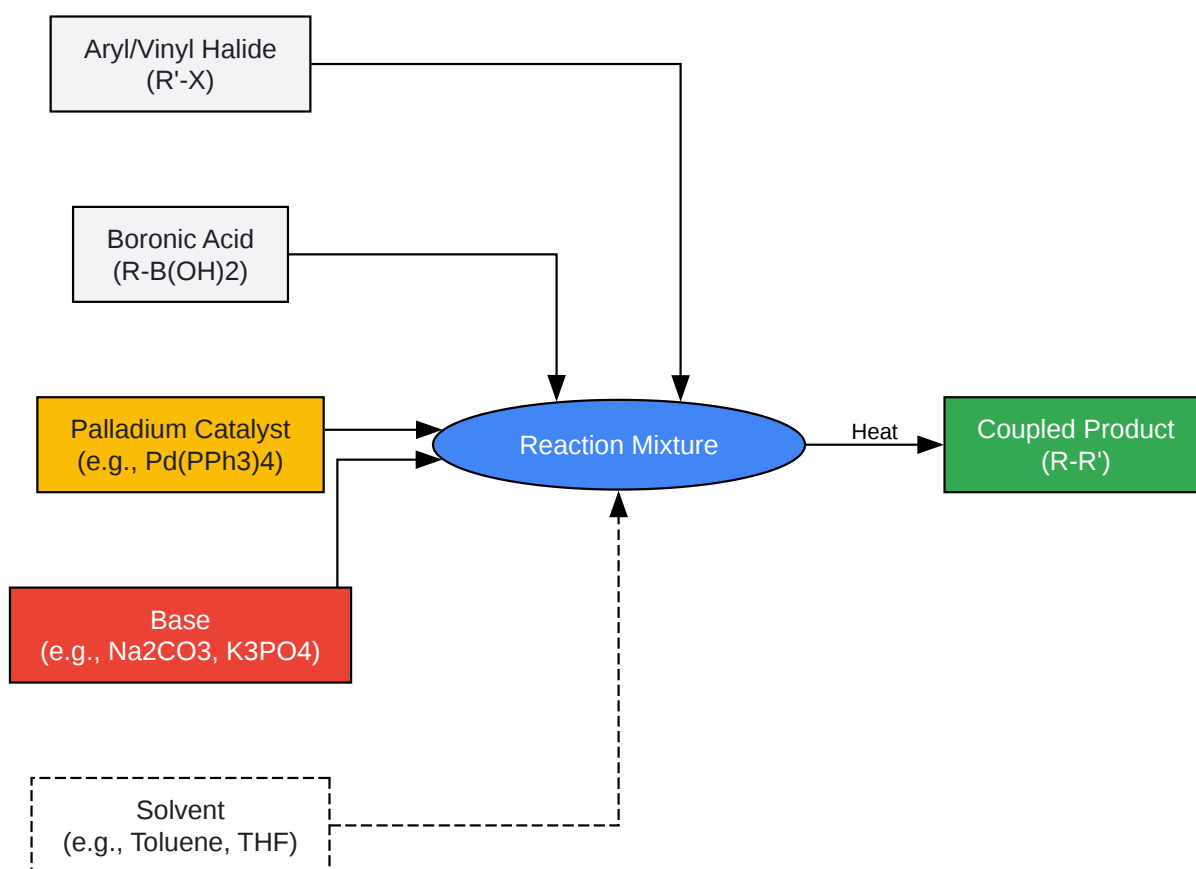
General HPLC Methodology:

- A standard solution of the compound is prepared in a suitable solvent.
- The solution is injected into an HPLC system equipped with an appropriate column (e.g., C18).
- A mobile phase is run through the column to separate the components of the sample.
- A detector (e.g., UV-Vis) measures the absorbance of the eluting components.
- The purity is calculated based on the area of the peak corresponding to the compound relative to the total area of all peaks.

Role in Synthetic Chemistry

Phenylboronic acids are fundamental reagents in organic synthesis, most notably in the Suzuki-Miyaura cross-coupling reaction. This reaction forms a carbon-carbon bond between the boronic acid and an organohalide, catalyzed by a palladium complex.

Below is a generalized workflow for a Suzuki-Miyaura coupling reaction, a primary application for compounds like **3-Bromo-2-isopropoxy-5-formylphenylboronic acid**.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

Proper handling of **3-Bromo-2-isopropoxy-5-formylphenylboronic acid** is essential in a laboratory setting.

Table 3: Hazard and Precautionary Information

Category	Information
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Codes	P261, P305 + P351 + P338
Personal Protective Equipment (PPE)	Dust mask type N95 (US), Eyeshields, Gloves

Store in a cool, dry place at the recommended storage temperature of 2-8°C.

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References

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